Technical Monograph: Physicochemical & Biopharmaceutical Profiling of 2-Hydroxyethyl Oleanolate

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Compound of Interest

Compound Name:	*2-Hydroxyethyl oleanolate*
Cat. No.:	*B1494164*

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CAS Registry Number: 892869-48-6 Chemical Formula: C

H

O

Molecular Weight: 500.76 g/mol Synonyms: (3β)-3-Hydroxy-olean-12-en-28-oic acid 2-hydroxyethyl ester; Oleanolic acid 2-hydroxyethyl ester.[1]

Executive Summary & Therapeutic Rationale

2-Hydroxyethyl oleanolate is a semi-synthetic ester derivative of Oleanolic Acid (OA), a naturally occurring pentacyclic triterpenoid known for its anti-inflammatory, hepatoprotective, and anti-tumor properties.

The primary rationale for synthesizing the 2-hydroxyethyl ester is prodrug design. The parent compound, Oleanolic Acid, suffers from poor aqueous solubility (Class IV BCS) and low oral bioavailability. By esterifying the C-28 carboxylic acid with an ethylene glycol moiety, researchers aim to:

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- Mask the ionizable carboxyl group: This increases lipophilicity and membrane permeability by preventing ionization at physiological pH.
- Introduce a metabolic handle: The ester linkage is susceptible to endogenous esterases (e.g., carboxylesterases in the liver and plasma), releasing the active parent drug (OA) and ethylene glycol.
- Modulate Solubility: The terminal hydroxyl group on the ethyl chain provides a hydrogen bond donor/acceptor site, potentially allowing for different formulation strategies (e.g., cosolvent systems) compared to the parent acid.

Chemical Architecture & Structural Analysis[2]

The molecule retains the rigid pentacyclic oleanane skeleton of the parent compound. The modification occurs exclusively at the C-28 position.

Structural Features[2][3][4][5]

- Scaffold: Pentacyclic triterpene (Olean-12-ene skeleton).
- Stereocenters: Retains the natural configuration of OA (e.g., 3β-hydroxyl).
- Functional Groups:
  - C-3 Secondary Alcohol: Essential for biological activity; often a site for glycosylation in nature.
  - C-12 Double Bond: Characteristic of the oleanane series; susceptible to oxidation but generally stable.
  - C-28 Hydroxyethyl Ester: The key modification. It replaces the acidic proton of the carboxyl group with a -CH2-CH2-OH moiety.

Physicochemical Property Profile

The following data synthesizes predicted and experimental values relevant to formulation.

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Property	Value	Context/Implication
Molecular Weight	500.76 Da	Borderline for Lipinski's Rule of 5, typical for triterpenoids.
LogP (Predicted)	7.58 ± 0.5	Highly lipophilic. Indicates high membrane permeability but significant solubility challenges in aqueous media.
Topological PSA	~52.6 Å²	Low TPSA (<140 Å²) suggests excellent passive diffusion across the blood-brain barrier (BBB) and gut wall.
H-Bond Donors	2	(C-3 OH, Ester-ethyl OH).
H-Bond Acceptors	4	(C-3 OH, Ester Carbonyl, Ester Ether, Terminal OH).
pKa	Non-ionizable	The acidic carboxyl is masked. The hydroxyls are extremely weak acids (pKa > 15), effectively neutral at pH 7.4.
Physical State	White Solid	Typically isolated as a powder or crystalline solid.

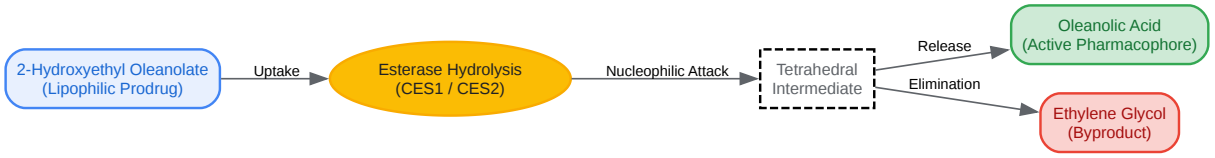
Biopharmaceutical Stability & Metabolism

A critical aspect of evaluating **2-Hydroxyethyl oleanolate** is understanding its fate in biological systems. As an ester prodrug, its efficacy depends on the rate of hydrolysis.

Metabolic Activation Pathway

The compound is designed to be cleaved by Carboxylesterases (CES), primarily CES1 (liver) and CES2 (intestine).

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Figure 1: Metabolic activation pathway of **2-Hydroxyethyl oleanolate** via esterase-mediated hydrolysis.

Stability Considerations

- Chemical Stability: The ester linkage is relatively stable in solid state and neutral aqueous buffers (pH 7.4) at room temperature.
- Enzymatic Stability: Rapid hydrolysis is expected in plasma and liver microsomes. This "labile" nature is intentional for prodrugs but requires careful handling during in vitro assays (e.g., use of esterase inhibitors like PMSF during sample preparation to prevent artifactual hydrolysis).

Analytical Methodologies

Accurate quantification requires separating the prodrug from the parent acid (OA).

Recommended HPLC-UV/MS Protocol

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: Isocratic elution is often sufficient due to structural similarity, but a gradient is preferred to clean the column.
  - Solvent A: 0.1% Formic Acid in Water.
  - Solvent B: Acetonitrile (ACN) or Methanol.
  - Gradient: 80% B to 100% B over 10 mins.

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- Detection:
  - UV: 210 nm (Non-specific, low sensitivity due to lack of strong chromophores).
  - MS (Preferred): ESI Positive Mode. Look for

    (m/z 501.7) or

    adducts.
- Differentiation: **2-Hydroxyethyl oleanolate** will elute earlier than Oleanolic Acid in reverse phase if the hydroxyl group dominates polarity, or later if the masking of the carboxylate dominates. Typically, masking the ionizable group at pH < pKa (of OA) increases retention time, but the hydroxyethyl group adds polarity. Expect close elution times; standards are required.

Experimental Protocols (Self-Validating)

Protocol A: Plasma Stability Assay

Objective: Determine the half-life (

) of the prodrug in plasma to assess conversion rate.

Reagents:

- Pooled Rat/Human Plasma.
- Phosphate Buffered Saline (PBS), pH 7.4.
- Internal Standard (IS): Glycyrrhetinic acid (structurally similar).
- Stop Solution: Ice-cold Acetonitrile.

Workflow:

- Preparation: Pre-warm plasma (1 mL aliquots) to 37°C in a water bath.
- Spiking: Add **2-Hydroxyethyl oleanolate** stock (in DMSO) to plasma to reach final concentration of 10 µM. (Keep DMSO < 1% v/v).

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- Sampling: At

  min, remove 100 µL aliquot.

- Quenching: Immediately transfer aliquot into 300 µL ice-cold Acetonitrile containing IS. Vortex for 30s.

- Separation: Centrifuge at 10,000 x g for 10 min at 4°C.

- Analysis: Inject supernatant into LC-MS/MS.

- Validation:

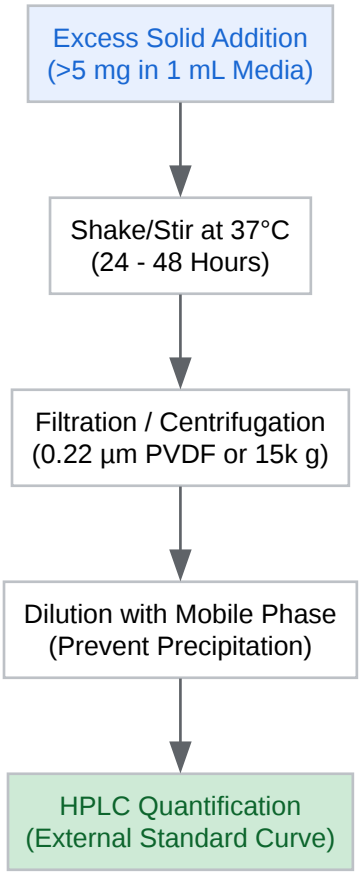
  - Control: Incubate in heat-inactivated plasma (to rule out chemical hydrolysis).

  - Mass Balance: Monitor the appearance of Oleanolic Acid (parent) to confirm molar conversion matches prodrug loss.

Protocol B: Equilibrium Solubility Determination

Objective: Accurate measurement of thermodynamic solubility, crucial for formulation.

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Figure 2: Workflow for thermodynamic solubility testing.

Critical Steps:

- Media Selection: Test in pH 1.2 (SGF), pH 6.8 (SIF), and pH 7.4 (PBS).
- Adsorption Control: Triterpenoids are "greasy" and stick to plastics. Use glass vials and low-binding pipette tips. When filtering, discard the first 200 µL of filtrate to saturate the filter membrane.
- Validation: Check the pH of the solution after incubation. If the pH shifted, the solubility data is invalid for that specific buffer point.

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